

# Application Notes and Protocols for Handling Tetryl

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## Compound of Interest

Compound Name: Tetryl

Cat. No.: B1194171

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## Introduction

**Tetryl** (N-methyl-N,2,4,6-tetranitroaniline) is a sensitive secondary high explosive compound.<sup>[1]</sup> While its use has been largely superseded, it may still be encountered in research and development settings. Due to its hazardous nature, strict adherence to standard operating procedures is paramount to ensure the safety of laboratory personnel and the integrity of experimental work. These application notes provide detailed protocols for the safe handling, storage, and disposal of **Tetryl** in a laboratory environment.

## Hazard Identification and Risk Assessment

**Tetryl** presents several significant hazards that must be carefully managed. It is highly explosive and can be detonated by friction, shock, or spark.<sup>[1]</sup> It is also toxic by ingestion and skin absorption and can act as a skin irritant.<sup>[2][3]</sup>

Primary Hazards:

- **Explosion Hazard:** **Tetryl** is a high explosive that can detonate when subjected to heat, shock, friction, or static discharge.<sup>[1]</sup> It is more sensitive to detonation than TNT.<sup>[1]</sup>
- **Health Hazards:** **Tetryl** is toxic and can be absorbed through the skin.<sup>[2][3]</sup> Exposure can cause sensitization dermatitis, itching, redness of the skin, irritation to the eyes, nose, and

throat, and may damage the liver and kidneys.[4]

- Fire Hazard: **Tetryl** is a combustible solid and burns readily.[1] In case of fire, there is a significant risk of explosion.[3]

## Properties of Tetryl

A summary of the key physical and chemical properties of **Tetryl** is provided in the table below.

Property	Value	Reference
Chemical Formula	C <sub>7</sub> H <sub>5</sub> N <sub>5</sub> O <sub>8</sub>	[1]
Molar Mass	287.15 g/mol	
Appearance	Colorless to yellow crystalline solid	[2]
Odor	Odorless	[2]
Melting Point	129.5 °C (265.1 °F)	
Boiling Point	Explodes at 187 °C (369 °F)	[5]
Density	1.73 g/cm <sup>3</sup>	
Solubility in Water	Slightly soluble	[1][5]
Solubility in other solvents	Soluble in acetone and benzene	[1]

## Exposure Limits

Occupational exposure limits for **Tetryl** have been established by various regulatory agencies to protect workers from its adverse health effects.

Organization	Exposure Limit (Time-Weighted Average)	Reference
OSHA (PEL)	1.5 mg/m <sup>3</sup> (skin)	<a href="#">[2]</a>
NIOSH (REL)	1.5 mg/m <sup>3</sup> (skin)	
ACGIH (TLV)	1.5 mg/m <sup>3</sup> (skin)	
IDLH	750 mg/m <sup>3</sup>	

## Standard Operating Procedures

### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Tetryl**.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are required.
- Eye Protection: Safety goggles and a face shield are mandatory.[\[4\]](#)
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are essential.[\[4\]](#)
- Respiratory Protection: In cases where dust or aerosols may be generated, a NIOSH-approved respirator with a particulate filter should be used.[\[4\]](#)

## Engineering Controls

- Ventilation: All handling of **Tetryl** should be conducted in a certified chemical fume hood or other ventilated enclosure.[\[4\]](#)
- Containment: Use of a blast shield is recommended for any operations involving more than trace amounts of **Tetryl**.
- Static Control: Grounding and bonding of all equipment and containers is necessary to prevent static discharge.[\[3\]](#) Use of non-sparking tools is mandatory.[\[4\]](#)

## Safe Handling Practices

- Preparation:
  - Ensure the work area is clean and free of clutter.
  - Post warning signs indicating the presence of an explosive hazard.
  - Have all necessary PPE, spill containment materials, and emergency equipment readily available.
- Weighing and Transfer:
  - Use a dedicated, clean, and smooth surface for weighing.
  - Handle **Tetryl** with non-sparking spatulas and tools.
  - Avoid any grinding, scraping, or other actions that could create friction or shock.
  - Transfer **Tetryl** in small, manageable quantities.
  - Close containers immediately after use.
- General Precautions:
  - Do not work alone when handling **Tetryl**.
  - Avoid contact with incompatible materials, such as strong oxidizing agents and reducing agents.
  - Prohibit eating, drinking, and smoking in the laboratory.[\[6\]](#)
  - Wash hands thoroughly after handling **Tetryl**.[\[4\]](#)

## Storage Requirements

- Store **Tetryl** in a dedicated, locked, and well-ventilated cabinet or magazine that is approved for the storage of explosives.
- The storage area should be cool, dry, and dark.[\[4\]](#)

- Protect from heat, shock, friction, and sources of ignition.[4]
- Store away from incompatible materials.[4]
- Containers should be tightly sealed and clearly labeled with the chemical name and hazard warnings.

## Emergency Procedures

### Spill Response

In the event of a **Tetryl** spill, follow these procedures immediately:

- Evacuate: Immediately evacuate all non-essential personnel from the area.
- Isolate: Isolate the spill area and prevent access.
- Ventilate: Ensure the area is well-ventilated.
- Decontaminate (for small spills):
  - Wearing appropriate PPE, gently moisten the spilled material with water to prevent dust generation.
  - Carefully collect the wetted material using non-sparking tools and place it in a labeled container for disposal.
  - Decontaminate the spill area with a 13% aqueous sodium sulfite solution, followed by a thorough wash with soap and water.
- Large Spills: For large spills, evacuate the building and immediately contact emergency services and the institutional safety office.

### Fire Response

DO NOT ATTEMPT TO FIGHT A FIRE INVOLVING **TETRYL**.

- If a fire occurs in the vicinity of stored **Tetryl**, and it is safe to do so, activate the fire alarm.

- Evacuate the area immediately and move to a safe distance, at least 1600 meters (1 mile) away.<sup>[2]</sup>
- Inform emergency responders of the location and nature of the hazard.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.<sup>[3]</sup>
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes.<sup>[2]</sup> Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.<sup>[3]</sup> Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.<sup>[3]</sup>

## Decontamination and Disposal

### Decontamination Protocol

All surfaces and equipment contaminated with **Tetryl** should be decontaminated.

- Prepare a 13% (w/v) solution of sodium sulfite in water.
- Wearing appropriate PPE, wipe down the contaminated surfaces with the sodium sulfite solution.
- Allow the solution to remain in contact with the surface for at least one hour.
- Wipe the surfaces again with the sodium sulfite solution.
- Wash the surfaces with soap and water, and then rinse with clean water.
- Collect all cleaning materials for disposal as hazardous waste.

## Waste Disposal Protocol (Laboratory-Scale Deactivation)

**Tetryl** waste can be chemically deactivated to non-explosive, water-soluble products using an aqueous solution of sodium sulfite.<sup>[7]</sup>

Materials:

- **Tetryl** waste
- Sodium sulfite ( $\text{Na}_2\text{SO}_3$ )
- Water
- Stir plate and stir bar
- Beaker or flask of appropriate size
- pH paper or meter

Procedure:

- In a well-ventilated fume hood and behind a blast shield, prepare a 13% (w/v) aqueous solution of sodium sulfite. For example, dissolve 13 g of sodium sulfite in enough water to make 100 mL of solution.
- Carefully and slowly add the **Tetryl** waste to the sodium sulfite solution while stirring. Do not exceed a concentration of 5 g of **Tetryl** per 100 mL of deactivating solution.
- Continue stirring the mixture at room temperature for at least 48 hours to ensure complete deactivation.
- After 48 hours, check the pH of the solution. It should be alkaline.
- The resulting solution, now containing non-explosive byproducts, should be collected and disposed of as hazardous chemical waste according to institutional and local regulations.

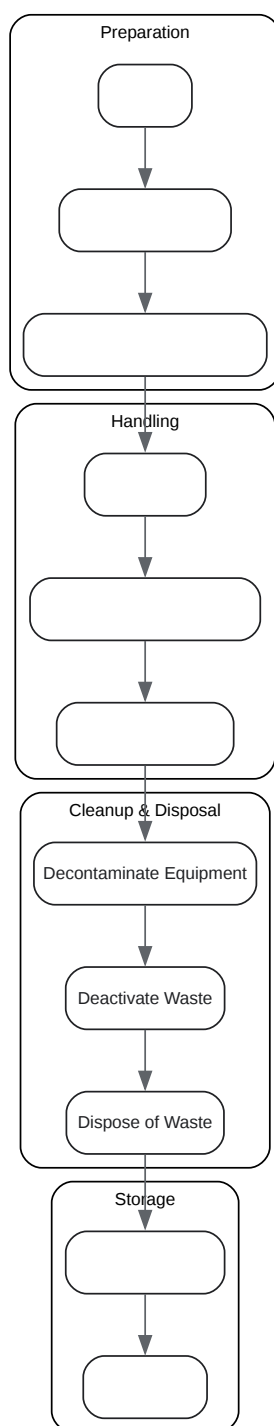
## Decomposition Pathways

**Tetryl** can decompose through several pathways, each yielding different products.

- **Hydrolysis:** In aqueous solutions, **Tetryl** undergoes hydrolysis. The products of hydrolysis include picrate ion, N-methylpicramide, methylnitramine, nitrite ion, and nitrate ion.[5]
- **Photolysis:** Exposure to sunlight can accelerate the degradation of **Tetryl** in water, with N-methylpicramide being a major photolytic product.[5]
- **Thermal Decomposition:** When heated, **Tetryl** melts and then decomposes explosively.[1] The thermal decomposition of **Tetryl** below its melting point is a complex process.[8][9] While specific gaseous products are not well-documented in the readily available literature, it is stated that it "gives off irritating or toxic fumes (or gases) in a fire". These fumes likely include oxides of nitrogen and carbon.

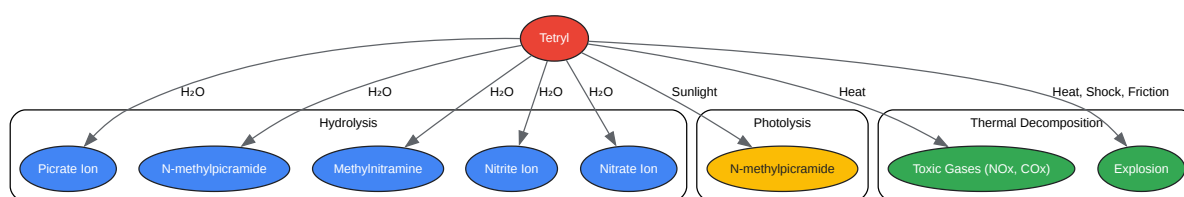
## Visualizations





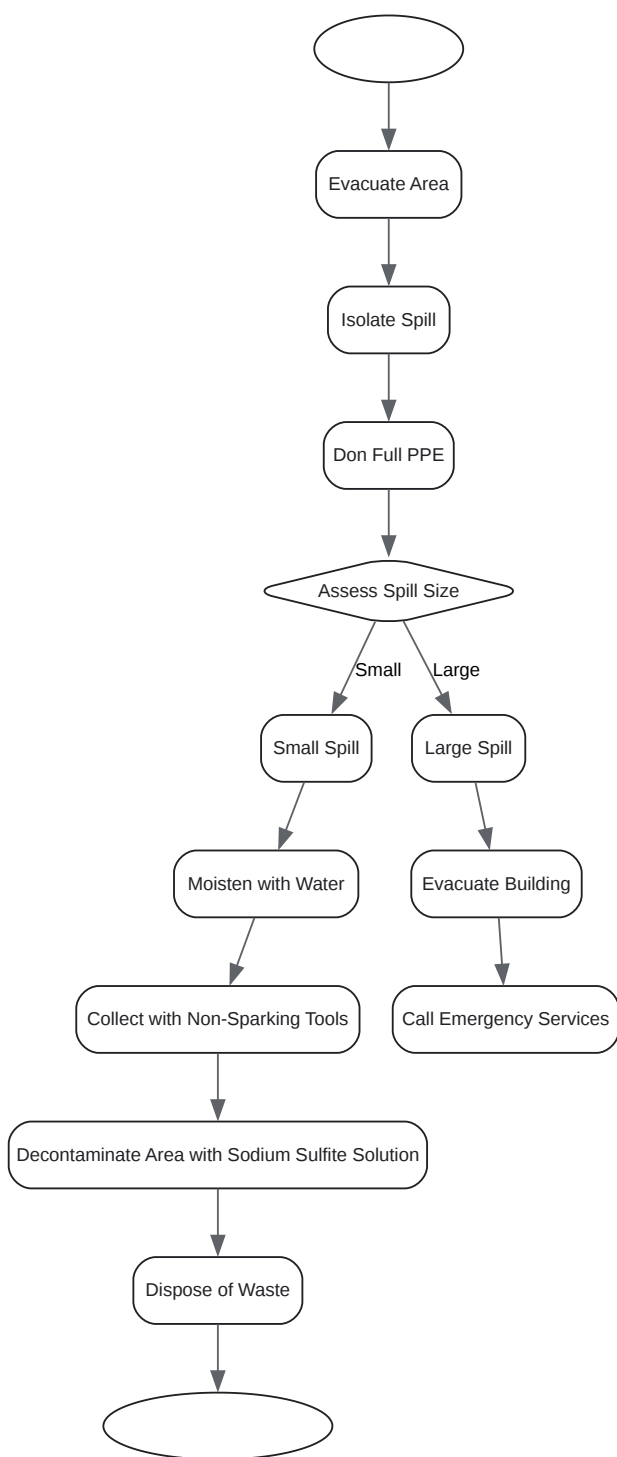
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Caption: Workflow for the safe handling of **Tetryl** in a laboratory setting.



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Caption: Decomposition pathways of **Tetryl** under different conditions.



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Caption: Emergency response procedure for a **Tetryl** spill.

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- To cite this document: BenchChem. [Application Notes and Protocols for Handling Tetryl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194171#standard-operating-procedures-for-handling-tetryl]

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